

# Preparation and storage of Sincalide ammonium for laboratory use

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## Compound of Interest

Compound Name: Sincalide ammonium

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## Application Notes and Protocols for Sincalide Ammonium

For Researchers, Scientists, and Drug Development Professionals

These notes provide detailed protocols for the preparation, storage, and handling of **Sincalide ammonium** in a laboratory setting. Sincalide, the C-terminal octapeptide of cholecystokinin (CCK), is a potent agonist for cholecystokinin-A (CCK-A) receptors and is widely used in research to study gastrointestinal motility, pancreatic secretion, and satiety signaling.

## Product Information and Mechanism of Action

Sincalide is a synthetic peptide that mimics the physiological actions of endogenous cholecystokinin.<sup>[1][2]</sup> When administered, it binds with high affinity to CCK-A receptors, which are primarily located on the smooth muscle cells of the gallbladder and pancreatic acinar cells.<sup>[1]</sup> This interaction initiates a G-protein-coupled signaling cascade, leading to gallbladder contraction and the secretion of pancreatic enzymes.<sup>[1][2]</sup>

Table 1: Chemical and Physical Properties of **Sincalide Ammonium**

Property	Value	References
Chemical Name	<b>Cholecystokinin Octapeptide (26-33)</b>	<a href="#">[3]</a>
Molecular Formula	C <sub>49</sub> H <sub>62</sub> N <sub>10</sub> O <sub>16</sub> S <sub>3</sub> • xNH <sub>3</sub>	<a href="#">[4]</a>
Molecular Weight	1143.27 g/mol (as free acid)	<a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Lyophilized white to off-white cake or powder	<a href="#">[5]</a>
Solubility	Slightly soluble in water and methanol. Soluble in PBS (0.5 mg/mL) and DMSO.	<a href="#">[3]</a> <a href="#">[4]</a>

| Storage (Lyophilized) | Store at -20°C for long-term stability. May be stored at controlled room temperature (20-25°C) for shorter periods. [\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) |

## Preparation of Sincalide Stock and Working Solutions

Proper reconstitution and dilution are critical for experimental success. The following protocols outline the recommended procedures.

### Protocol 1: Reconstitution of Lyophilized Sincalide

This protocol describes the preparation of a concentrated stock solution from lyophilized powder.

Materials:

- **Sincalide ammonium**, lyophilized powder vial
- Sterile Water for Injection, USP, or preservative-free 0.9% Sodium Chloride Injection, USP
- Sterile, low-protein binding microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips

**Procedure:**

- Before opening, centrifuge the vial of lyophilized Sincalide to ensure all powder is collected at the bottom.[\[4\]](#)
- Allow the vial to equilibrate to room temperature.
- Aseptically add the appropriate volume of sterile solvent (e.g., 5 mL of Sterile Water for Injection) to the vial.[\[5\]](#)[\[7\]](#) Some formulations may specify reconstitution in 0.9% Sodium Chloride.[\[8\]](#)
- Gently swirl the vial to dissolve the contents completely. Avoid vigorous shaking or vortexing, which can cause peptide degradation.
- Visually inspect the solution to ensure it is clear, colorless, and free of particulate matter before use.[\[5\]](#)[\[9\]](#)
- This reconstituted solution is now the stock solution. Note the final concentration based on the amount of Sincalide per vial and the volume of solvent added.

**Protocol 2: Preparation of Diluted Working Solutions**

This protocol is for preparing ready-to-use solutions for intravenous infusion or other experimental applications.

**Materials:**

- Reconstituted Sincalide stock solution
- 0.9% Sodium Chloride Injection, USP, or other appropriate buffer (e.g., PBS)
- Sterile tubes or infusion bags

**Procedure:**

- Withdraw the required volume of the reconstituted stock solution based on the desired final concentration and total volume.

- Dilute the stock solution with the appropriate vehicle, such as 0.9% Sodium Chloride Injection.[\[5\]](#)[\[7\]](#) For example, to prepare a solution for infusion, a specific dose (e.g., 1.4 mcg) can be diluted into 30 mL or 100 mL of saline.[\[7\]](#)[\[9\]](#)
- Gently mix the solution.
- Visually inspect the final diluted solution for clarity and absence of particulates.[\[7\]](#)
- Label the solution clearly with the concentration, date, and time of preparation.

## Storage and Stability

The stability of Sincalide is dependent on its form (lyophilized vs. solution) and storage temperature.

Table 2: Recommended Storage Conditions for **Sincalide Ammonium**

Form	Storage Temperature	Duration	References
Lyophilized Powder	<b>-20°C</b>	<b>Long-term</b>	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
	Room Temperature (20-25°C)	Per manufacturer (e.g., 24 months)	<a href="#">[5]</a> <a href="#">[10]</a>
Reconstituted Stock Solution	Room Temperature (20-25°C)	Up to 8 hours	<a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[9]</a>
	Refrigerated (2-8°C)	Up to 24 hours	<a href="#">[11]</a>

| Diluted Infusion Solution | Room Temperature (20-25°C) | Discard after 1 hour |[\[5\]](#)[\[7\]](#)[\[10\]](#) |

Extended Stability Data: A chemical stability study using high-performance liquid chromatography demonstrated that reconstituted Sincalide may be chemically stable for up to 8 days when stored at either room temperature or under refrigeration.[\[12\]](#) However, this study did not assess microbial stability.[\[12\]](#) Therefore, for laboratory research where sterility is paramount, it is recommended to adhere to the shorter, established timeframes or to filter-sterilize and perform appropriate quality control if extending use.

# Experimental Workflows and Signaling Troubleshooting

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